

9-Demethyl FR-901235: A Technical Guide to a Novel Immunomodulator Derivative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Demethyl FR-901235

Cat. No.: B1264192

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

FR-901235 is a recognized immunomodulatory agent known to restore lymphocyte proliferation and delayed-type hypersensitivity.[1] Its derivative, **9-Demethyl FR-901235**, is a naturally occurring compound first isolated from the endophytic fungus *Penicillium* sp. JP-1, associated with the mangrove plant *Aegiceras corniculatum*. [1][2] This derivative has garnered interest for its potential antitumor activities.[1] This technical guide provides a comprehensive overview of **9-Demethyl FR-901235**, presenting available data, outlining key experimental protocols for its study, and postulating its mechanism of action through relevant signaling pathways.

Chemical and Physical Properties

Property	9-Demethyl FR-901235
Molecular Formula	C ₁₇ H ₁₄ O ₇
Molecular Weight	330.29 g/mol
CAS Number	1029520-85-1
Initial Source	<i>Penicillium</i> sp.
Solubility	Soluble in methanol or DMSO

Biological Activity

While specific quantitative data comparing the bioactivity of **9-Demethyl FR-901235** and its parent compound are not readily available in the public domain, the following table summarizes their reported activities.

Compound	Reported Immunomodulatory Activity	Reported Antitumor Activity
FR-901235	Restores normal mitogen-induced lymphocyte proliferation; Partially restores impaired delayed-type hypersensitivity.[1]	Not specified in available literature.
9-Demethyl FR-901235	Not specified in available literature.	Possesses antitumor activity.

Further research is required to quantify and compare the IC50 values for both immunomodulatory and antitumor effects.

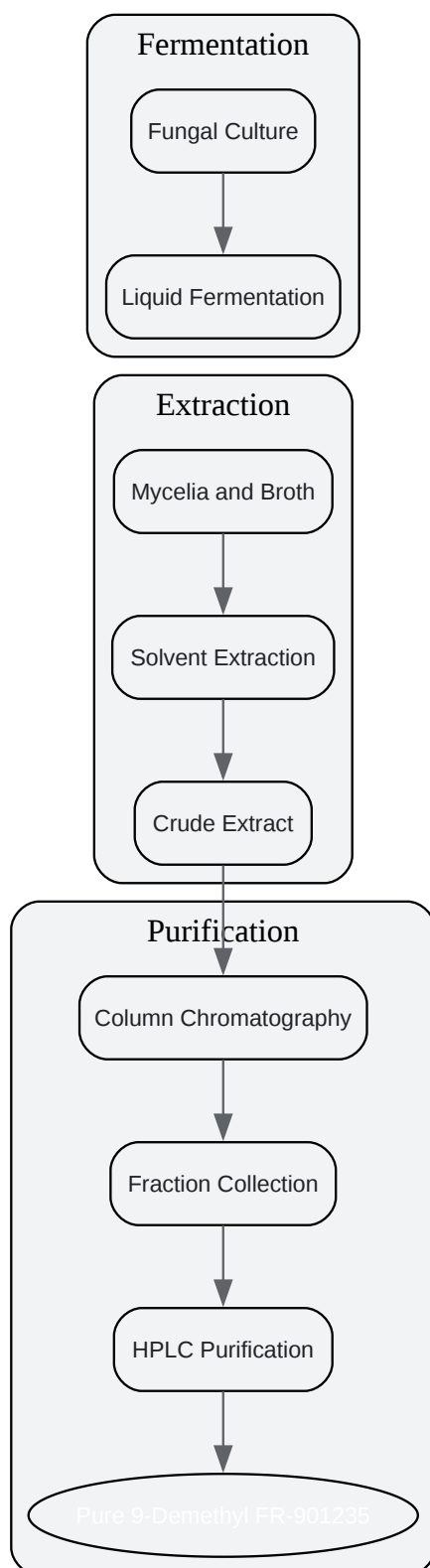
Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of **9-Demethyl FR-901235**.

Isolation and Purification of 9-Demethyl FR-901235 from *Penicillium* sp.

This protocol is based on the initial isolation described by Lin et al. (2008).

Workflow for Isolation and Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and purification of **9-Demethyl FR-901235**.

- Fermentation: Culture the endophytic fungus *Penicillium* sp. JP-1 in a suitable liquid medium to promote the production of secondary metabolites.
- Extraction: Separate the fungal mycelia from the fermentation broth. Extract both the mycelia and the broth with an organic solvent such as ethyl acetate to obtain a crude extract.
- Purification: Subject the crude extract to column chromatography using silica gel or other suitable resins to separate the components. Further purify the fractions containing the target compound using High-Performance Liquid Chromatography (HPLC) to yield pure **9-Demethyl FR-901235**.

Lymphocyte Proliferation Assay

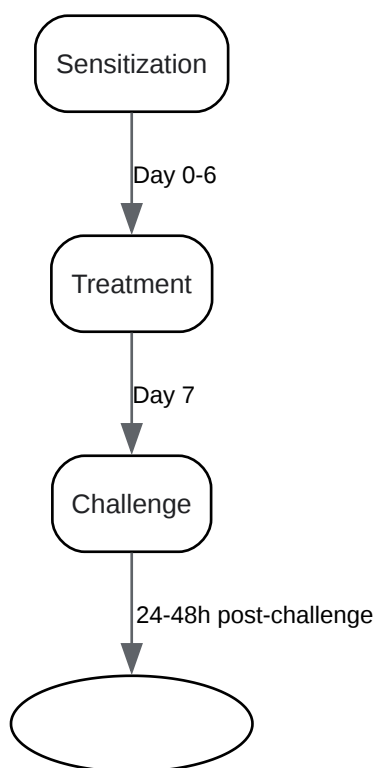
This assay is used to assess the effect of the compound on immune cell proliferation.

- Cell Preparation: Isolate peripheral blood mononuclear cells (PBMCs) from whole blood using Ficoll-Paque density gradient centrifugation.
- Cell Culture: Plate the PBMCs in a 96-well plate at a density of 1×10^5 cells/well in complete RPMI-1640 medium.
- Treatment: Add various concentrations of **9-Demethyl FR-901235** or FR-901235 to the wells. Include a positive control (e.g., phytohemagglutinin) and a negative control (vehicle).
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Proliferation Measurement: Add a proliferation indicator such as BrdU or [³H]-thymidine to the wells and incubate for an additional 18-24 hours. Measure the incorporation of the indicator to determine the rate of cell proliferation.

Delayed-Type Hypersensitivity (DTH) Mouse Model

This in vivo assay evaluates the cell-mediated immune response.

Workflow for DTH Mouse Model



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Delayed-Type Hypersensitivity (DTH) mouse model.

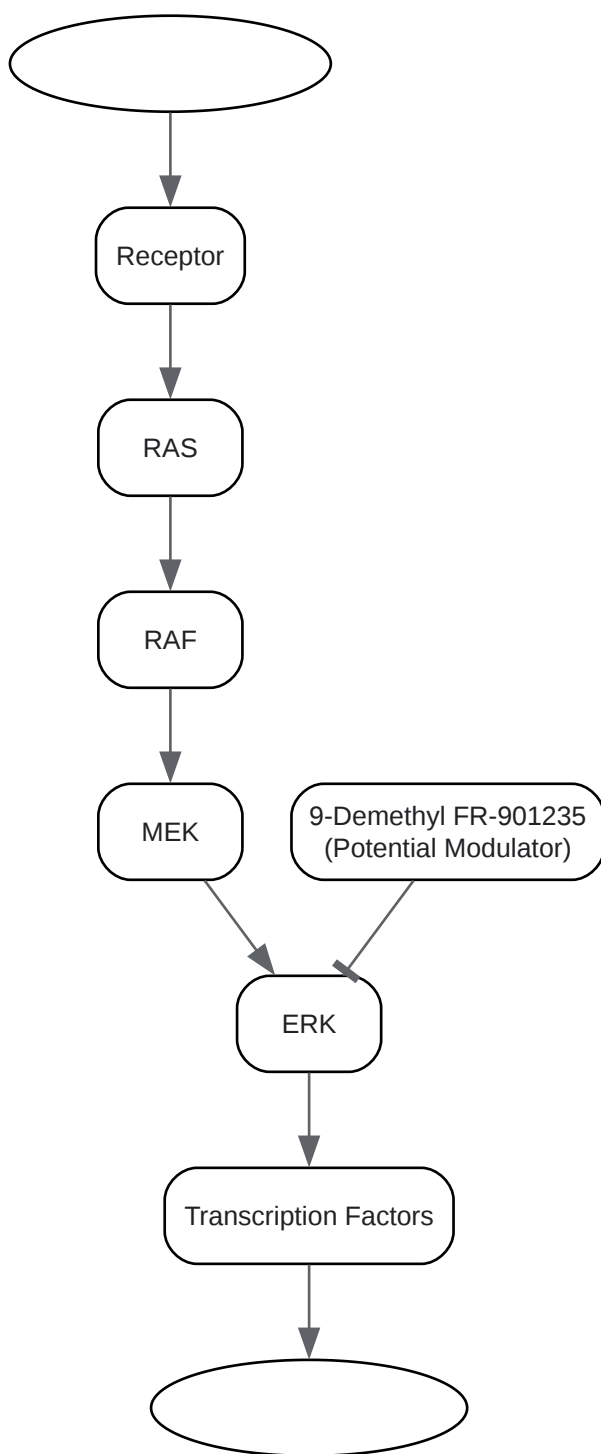
- Sensitization (Day 0): Sensitize mice by injecting an antigen (e.g., sheep red blood cells) emulsified in Complete Freund's Adjuvant into the footpad or subcutaneously.
- Treatment (Days 0-6): Administer **9-Demethyl FR-901235**, FR-901235, or a vehicle control to the mice daily via a suitable route (e.g., intraperitoneal injection).
- Challenge (Day 7): Elicit the DTH response by injecting the same antigen into the contralateral footpad or ear.
- Measurement (24-48 hours post-challenge): Measure the swelling of the challenged footpad or ear using a caliper. The difference in swelling between the challenged and unchallenged sites indicates the DTH response.

Potential Signaling Pathways

The immunomodulatory effects of compounds like FR-901235 are often mediated through key intracellular signaling pathways that regulate immune cell activation, proliferation, and cytokine production. The Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- κ B) pathways are plausible targets for **9-Demethyl FR-901235**.

MAPK Signaling Pathway

The MAPK pathway is a cascade of protein kinases that plays a crucial role in T-cell activation and differentiation.

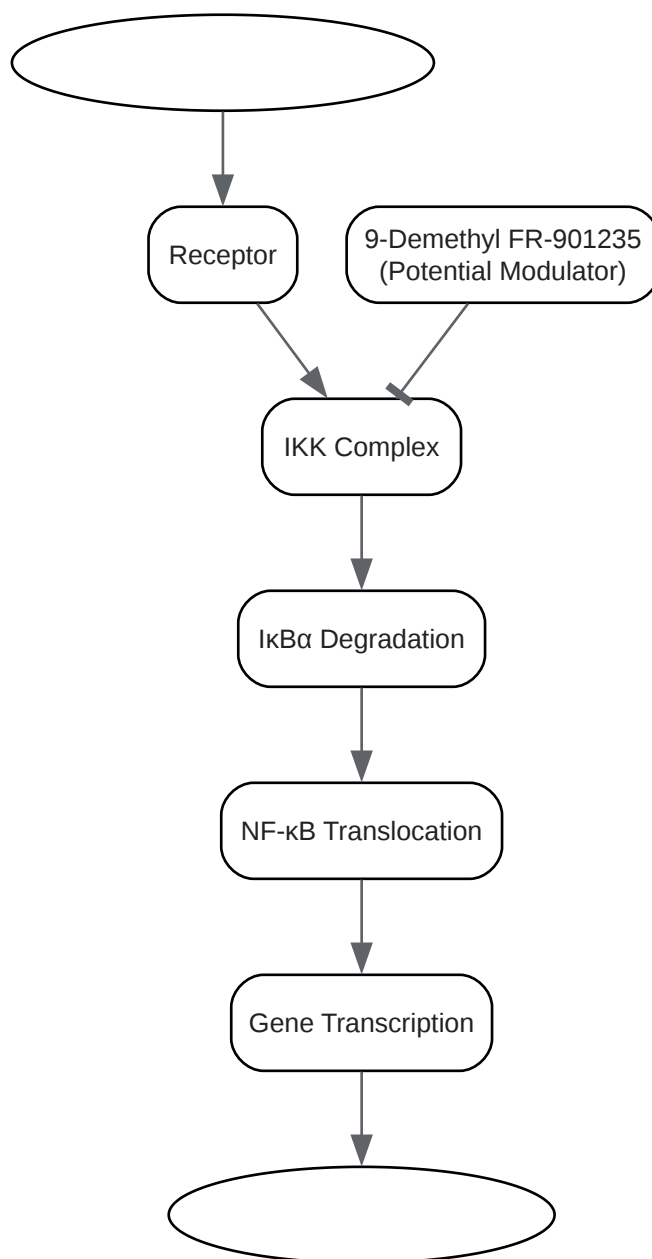


[Click to download full resolution via product page](#)

Caption: Postulated modulation of the MAPK signaling pathway by **9-Demethyl FR-901235**.

NF- κ B Signaling Pathway

The NF- κ B pathway is a critical regulator of inflammatory responses and lymphocyte survival.



[Click to download full resolution via product page](#)

Caption: Postulated modulation of the NF- κ B signaling pathway by **9-Demethyl FR-901235**.

Conclusion

9-Demethyl FR-901235 presents a promising avenue for research in immunomodulation and oncology. Its structural relationship to the known immunomodulator FR-901235 and its reported

antitumor activity warrant further investigation. The experimental protocols and potential signaling pathways outlined in this guide provide a framework for future studies aimed at elucidating the precise mechanism of action and therapeutic potential of this novel compound. A critical next step will be to obtain and analyze quantitative data comparing the efficacy of **9-Demethyl FR-901235** with its parent compound, FR-901235, to fully understand its potential as a drug development candidate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bioaustralis.com [bioaustralis.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [9-Demethyl FR-901235: A Technical Guide to a Novel Immunomodulator Derivative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1264192#9-demethyl-fr-901235-as-a-derivative-of-the-immunomodulator-fr-901235]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com